

3-Methyl-D-phenylalanine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methyl-D-phenylalanine

Cat. No.: B556593

[Get Quote](#)

An In-depth Technical Guide to **3-Methyl-D-phenylalanine**: Molecular Properties

This guide provides essential physicochemical data for **3-Methyl-D-phenylalanine**, a derivative of the amino acid phenylalanine. It is intended for researchers, scientists, and professionals in drug development who require precise molecular information for their work.

Core Molecular Data

3-Methyl-D-phenylalanine is distinguished by a methyl group substitution on the phenyl ring, which influences its hydrophobic properties. This modification is significant in the synthesis of peptides and proteins, where it can be used to create analogs with enhanced stability and efficacy.

Below is a summary of the key molecular identifiers for this compound.

Property	Value
Molecular Formula	C10H13NO2 [1] [2] [3]
Molecular Weight	179.23 g/mol [1]
Alternate Molecular Weight	179.22 g/mol [2] [3] [4]
CAS Number	114926-39-5 [1]
IUPAC Name	(2R)-2-amino-3-(3-methylphenyl)propanoic acid [2]

Logical Relationship of Molecular Properties

The following diagram illustrates the relationship between the common name of the compound and its fundamental molecular properties.

Molecular properties of **3-Methyl-D-phenylalanine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 3-Methyl-D-phenylalanine | C10H13NO2 | CID 6993650 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. 3-Methylphenylalanine | C10H13NO2 | CID 2761494 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [3-Methyl-D-phenylalanine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b556593#3-methyl-d-phenylalanine-molecular-weight-and-formula\]](https://www.benchchem.com/product/b556593#3-methyl-d-phenylalanine-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com